

An In-depth Technical Guide to 4-HO-DPHP and Related Compounds

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Compound of Interest

Compound Name: 4-HO-DPHP

Cat. No.: B15547288

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The term "**4-HO-DPHP**" is ambiguous and may refer to at least two distinct chemical entities. The most direct interpretation based on chemical nomenclature databases points to (4-hydroxyphenyl) phenyl hydrogen phosphate. However, the abbreviation bears a strong resemblance to acronyms for psychoactive tryptamines, and search results predominantly associate it with 4-hydroxy-N,N-dipropyltryptamine (4-HO-DPT), suggesting "DPHP" may be a typographical error for "DPT". This guide will provide a comprehensive overview of both compounds, with a primary focus on 4-HO-DPT due to the extensive availability of scientific literature.

Part 1: 4-Hydroxy-N,N-dipropyltryptamine (4-HO-DPT)

4-Hydroxy-N,N-dipropyltryptamine, also known as deprocin, is a synthetic psychedelic tryptamine.^[1] It is a structural analog of psilocin (4-HO-DMT), the active metabolite of

psilocybin.[2][3] First synthesized in the 1970s, it has garnered interest for its potential therapeutic applications in neuropsychiatric conditions due to its interaction with serotonin receptors.[2][3]

Chemical Structure and Properties

4-HO-DPT is a synthetic indole molecule belonging to the tryptamine class. Its structure features a bicyclic indole heterocycle substituted at the R4 position with a hydroxyl group and at the R3 position with a dipropylaminoethyl side chain.

Table 1: Physicochemical Properties of 4-HO-DPT

Property	Value
IUPAC Name	3-[2-(dipropylamino)ethyl]-1H-indol-4-ol
Synonyms	4-OH-DPT, Deprocin
CAS Number	63065-88-3
Molecular Formula	C ₁₆ H ₂₄ N ₂ O
Molar Mass	260.381 g·mol ⁻¹
Onset of Action	15–45 minutes (oral)
Duration of Action	5–8 hours (oral)

Source:[1]

Synthesis

The classical synthesis of 4-HO-DPT is a multi-step process adapted from the Speeter-Anthony tryptamine synthesis, typically starting from a protected 4-hydroxyindole to prevent side reactions.[4]

This protocol is adapted from established methods for synthesizing 4-substituted tryptamines.
[4]

Step 1: Protection of 4-Hydroxyindole

- Dissolve 4-hydroxyindole in a suitable solvent such as dimethylformamide (DMF).
- Add a protecting group precursor, such as benzyl bromide, and a base, like potassium carbonate.
- Stir the mixture at room temperature until the reaction is complete (monitored by TLC), yielding 4-benzyloxyindole.

Step 2: Introduction of the Side Chain

- To a cooled (0 °C) and stirred solution of 4-benzyloxyindole in anhydrous diethyl ether, add oxalyl chloride (1.1 equivalents) dropwise. A yellow precipitate of 4-benzyloxy-3-indoleglyoxylyl chloride forms.
- Filter the solid under a dry atmosphere.
- Dissolve the freshly prepared 4-benzyloxy-3-indoleglyoxylyl chloride in anhydrous tetrahydrofuran (THF).
- Treat the solution with an excess of dipropylamine to form the corresponding amide.

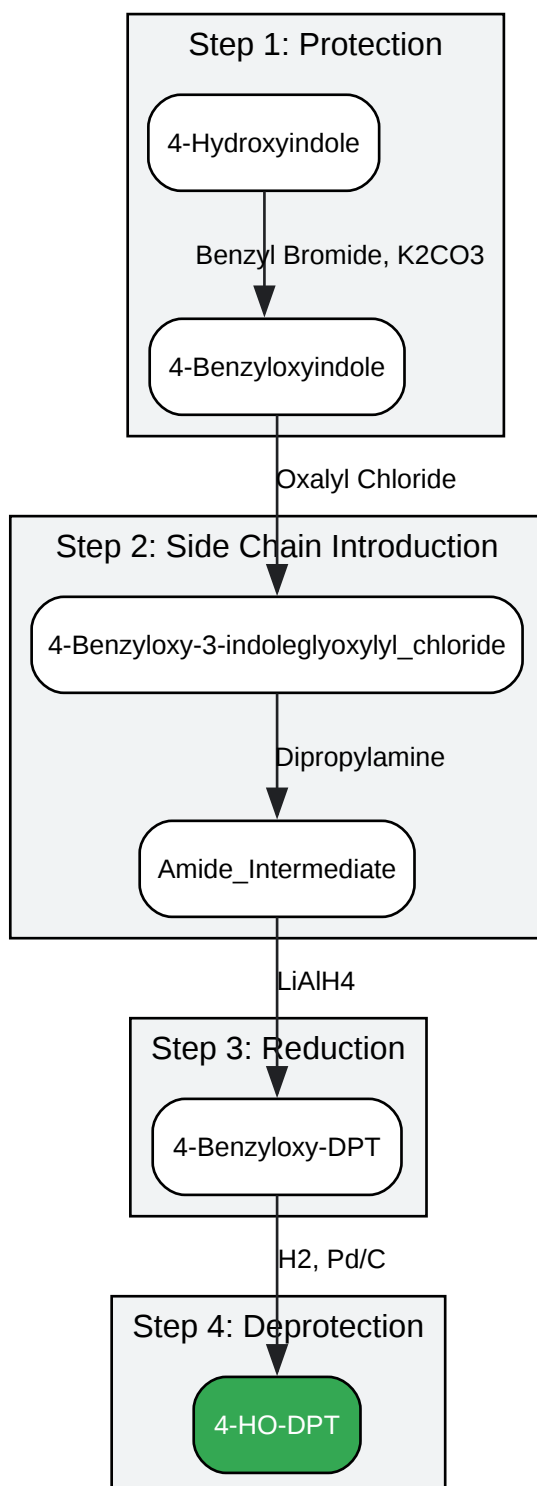
Step 3: Reduction of the Amide

- Reduce the amide from the previous step using a reducing agent such as lithium aluminum hydride (LAH) in an anhydrous solvent like THF.
- Work up the reaction carefully to yield 4-benzyloxy-N,N-dipropyltryptamine.

Step 4: Deprotection

- Dissolve the 4-benzyloxy-N,N-dipropyltryptamine in a suitable solvent like ethanol or methanol.
- Add a palladium catalyst (e.g., palladium on carbon).
- Subject the mixture to a hydrogen atmosphere (e.g., using a balloon or a Parr shaker) and stir at room temperature until deprotection is complete (monitored by TLC).

- Remove the catalyst by filtration through celite.
- Evaporate the solvent to yield 4-HO-DPT.[4]



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Caption: Classical synthesis workflow for 4-HO-DPT.

Pharmacology and Mechanism of Action

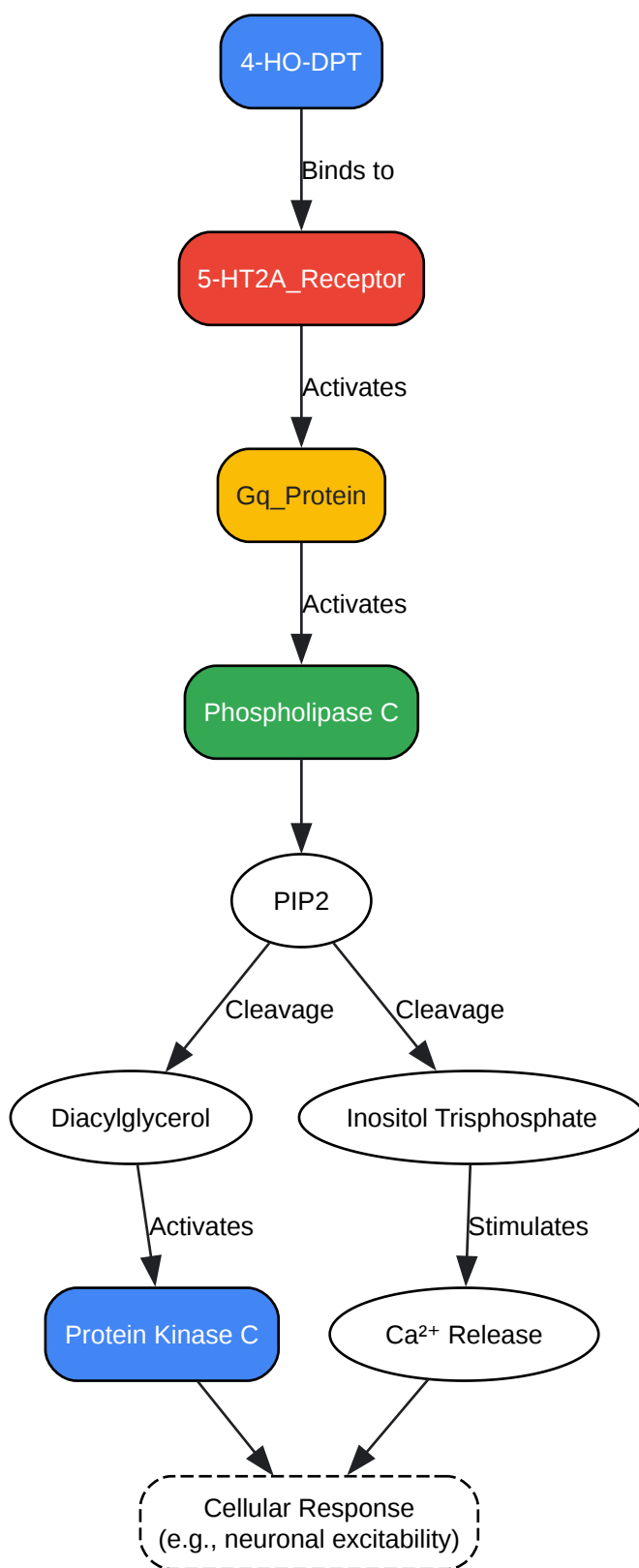
4-HO-DPT's primary pharmacological action is as a non-selective serotonin receptor agonist, with a notable affinity for the 5-HT_{2A} receptor.[1][2] This interaction is believed to mediate its psychedelic effects.[2][3]

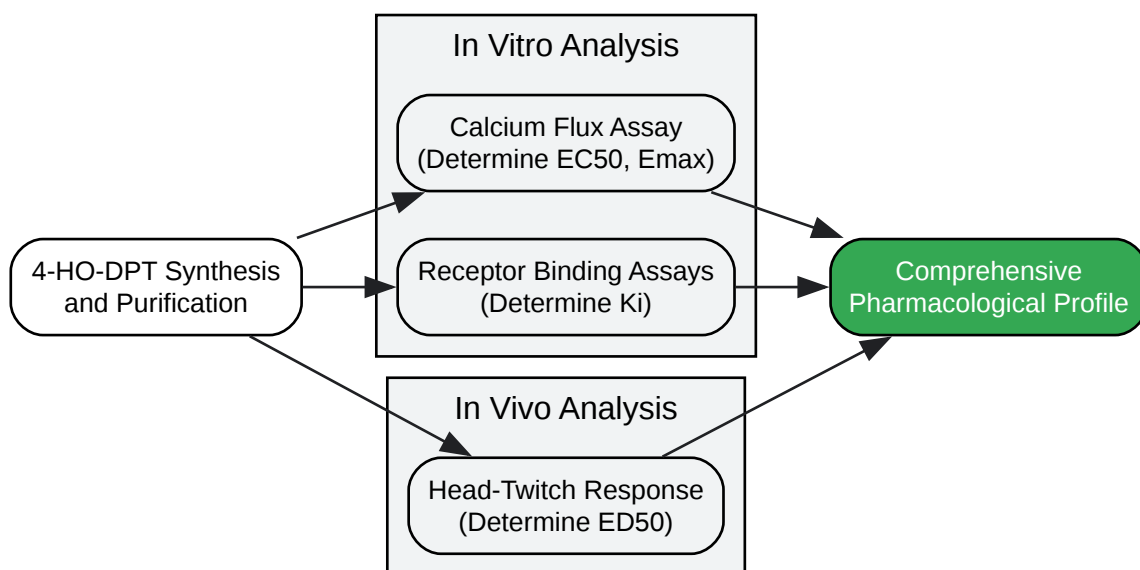
Table 2: In Vitro Receptor Binding Affinities and Functional Activity of 4-HO-DPT

Receptor	Binding Affinity (K _i , nM)	Functional Activity (EC ₅₀ , nM)	Efficacy (E _{max} , %)
5-HT _{2A}	Data not available	~10-20	~90-100
5-HT _{2B}	Data not available	~10-20	~94
5-HT _{2C}	Data not available	~200-300	~90-100

Note: Specific K_i values for 4-HO-DPT are not readily available in the provided search results. EC₅₀ and E_{max} values are estimations based on graphical data and comparisons to related compounds.[1]

The 5-HT_{2A} receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gq/G₁₁ family of G-proteins.[3] Agonist binding, such as by 4-HO-DPT, initiates a signaling cascade.





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